

High-Sensitivity LC-MS/MS Bioanalysis for 15-Ketolatanoprost Quantification

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Compound of Interest

Compound Name: 15-Ketolatanoprost

CAS No.: 135646-98-9

Cat. No.: B195027

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Application Note & Protocol Guide

Abstract

This application note details a validated, high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of 15-keto latanoprost acid in human plasma. As a key downstream metabolite of the glaucoma prodrug Latanoprost, quantifying the 15-keto variant is critical for establishing pharmacokinetic (PK) clearance profiles. This guide addresses the specific challenges of prostaglandin analysis, including isomer separation, rapid enzymatic degradation, and non-specific binding (adsorption). The protocol utilizes negative electrospray ionization (ESI-) and Liquid-Liquid Extraction (LLE) to achieve a Lower Limit of Quantitation (LLOQ) suitable for sub-nanogram/mL analysis.

Introduction & Biological Context

The Analyte and Metabolism

Latanoprost is an isopropyl ester prodrug.^[1] Upon ocular administration, it is rapidly hydrolyzed by esterases in the cornea to the biologically active Latanoprost Acid. This active form enters

the systemic circulation and undergoes

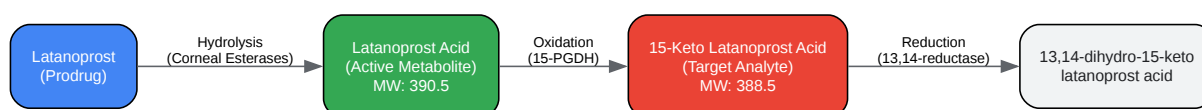
-oxidation and 15-hydroxy dehydrogenation.

The specific analyte, 15-keto latanoprost acid (often referred to as 15-keto latanoprost in metabolic studies), is formed via the oxidation of the hydroxyl group at C-15 by 15-hydroxyprostaglandin dehydrogenase (15-PGDH).[1] This is a transient but critical metabolic marker before further reduction to 13,14-dihydro-15-keto-latanoprost.

Analytical Challenges

- **Isomeric Complexity:** Prostaglandins possess multiple stereocenters; 15-keto latanoprost must be chromatographically resolved from its 5,6-trans isomers and downstream dihydro-metabolites.
- **Adsorption:** Like most arachidonic acid derivatives, the analyte is highly lipophilic and "sticky," adhering to glass and plastic surfaces, leading to poor recovery and carryover.
- **Ionization Efficiency:** Prostaglandins lack basic nitrogen atoms, making positive ESI inefficient. Negative mode (ESI-) is required, utilizing the carboxylic acid moiety for deprotonation

Metabolic Pathway Visualization



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Figure 1: Metabolic trajectory of Latanoprost.[2] The target analyte, 15-keto latanoprost acid, is the primary oxidative metabolite.

Experimental Design Strategy

Internal Standard Selection

Latanoprost Acid-d4 is the required Internal Standard (IS). Using a deuterated analog of the acid form compensates for matrix effects and extraction variability more accurately than a generic prostaglandin IS.

Sample Preparation: Liquid-Liquid Extraction (LLE)

While Solid Phase Extraction (SPE) is viable, LLE is preferred here for its ability to selectively isolate the acidic lipid fraction while excluding polar plasma proteins.

- Solvent System: Hexane:Ethyl Acetate (50:50 v/v). This mixture balances non-polar recovery with sufficient polarity to solvate the carboxylic acid.
- pH Control: Plasma must be acidified (pH ~3.5-4.0) prior to extraction to suppress ionization of the carboxylic acid, driving it into the organic phase.

Materials and Methods

Reagents

- Reference Standard: 15-keto Latanoprost (Free Acid) (Cayman Chemical / Sigma).
- Internal Standard: Latanoprost free acid-d4.[3]
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Ethyl Acetate, Hexane.
- Additives: Formic Acid (FA) or Acetic Acid (AA).

Instrumentation

- LC System: UHPLC (e.g., Agilent 1290 Infinity II or Waters ACQUITY).
- Detector: Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis).
- Column: C18 Reverse Phase, 1.7 μm or 2.1 μm particle size (e.g., Waters BEH C18, 2.1 x 100 mm).

LC-MS/MS Conditions

Table 1: Chromatographic Parameters

Parameter	Setting
Column Temp	45°C
Flow Rate	0.4 mL/min
Injection Vol	10 µL
Mobile Phase A	Water + 0.02% Acetic Acid
Mobile Phase B	Acetonitrile:Methanol (90:10) + 0.02% Acetic Acid
Gradient	0-1 min: 25% B; 1-6 min: Linear to 95% B; 6-7 min: Hold 95% B; 7.1 min: Re-equilibrate 25% B.

Note: Acetic acid is preferred over Formic acid in negative mode for prostaglandins as it often yields better ionization stability.

Table 2: Mass Spectrometry Parameters (ESI Negative)

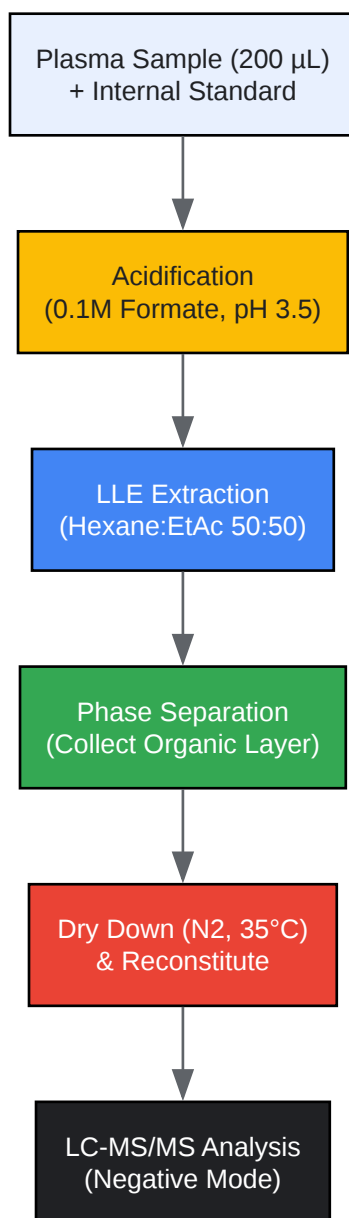
Compound	Precursor (m/z)	Product (m/z)	Cone (V)	CE (eV)	Type
15-Keto Lat. Acid	387.5	369.5	30	22	Quant (Loss of H ₂ O)
15-Keto Lat. Acid	387.5	325.5	30	35	Qual (Loss of H ₂ O + CO ₂)
Latanoprost Acid-d ₄	393.5	375.5	30	22	IS Quant

Extraction Protocol (Step-by-Step)

- Thawing: Thaw plasma samples on ice. Crucial: Keep samples at 4°C to prevent degradation.

- Aliquot: Transfer 200 μ L of plasma into 1.5 mL polypropylene (PP) tubes.
- IS Addition: Add 20 μ L of Internal Standard working solution (50 ng/mL in 50% MeOH). Vortex gently.
- Acidification: Add 200 μ L of 0.1 M Formate Buffer (pH 3.5). Vortex 30 sec.
 - Mechanism:[4][5] This protonates the carboxylic acid (pKa ~4.8), rendering the molecule neutral and lipophilic.
- Extraction: Add 1.0 mL of Hexane:Ethyl Acetate (50:50).
- Agitation: Shake/tumble for 10 minutes. Centrifuge at 10,000 rpm for 5 min at 4°C.
- Transfer: Transfer 800 μ L of the upper organic layer to a clean glass tube.
- Evaporation: Evaporate to dryness under Nitrogen stream at 35°C.
- Reconstitution: Reconstitute in 100 μ L of Mobile Phase A:B (50:50). Vortex well.
- Clarification: Centrifuge at 13,000 rpm for 5 min. Transfer supernatant to autosampler vials (use silanized glass inserts).

Workflow Visualization



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Figure 2: Liquid-Liquid Extraction (LLE) workflow designed to maximize recovery of acidic lipids.[1]

Results & Discussion

Expected Chromatography

15-keto latanoprost acid is more hydrophobic than latanoprost acid due to the ketone group replacing the hydroxyl. Expect elution slightly later than latanoprost acid if running a combined

method.

- Retention Time: ~4.5 - 5.0 minutes (under described gradient).
- Peak Shape: Tailing factor should be < 1.3. If tailing occurs, increase ammonium acetate concentration in mobile phase to 5mM to mask silanols.

Validation Criteria (FDA/EMA)

- Linearity: 0.05 ng/mL to 50 ng/mL ().
- Accuracy: $\pm 15\%$ ($\pm 20\%$ at LLOQ).
- Precision: CV < 15%.[\[3\]](#)[\[6\]](#)
- Recovery: > 75% extraction efficiency expected with Hexane:EtAc.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Signal	Adsorption to container	Use Low-Bind PP tubes or Silanized Glass. Do not use standard glass.
Peak Tailing	Secondary interactions	Add 5mM Ammonium Acetate to aqueous mobile phase.
Signal Drift	Source contamination	Divert LC flow to waste for the first 1.5 min and last 2 min of gradient.
Carryover	Sticky analyte	Use a needle wash of Methanol:Acetonitrile:Isopropanol:Water (1:1:1:1) + 0.1% Formic Acid. [6]

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